

Pashanone (CAS 42438-78-8): A Technical Guide for Researchers

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Compound of Interest

Compound Name: Pashanone

Cat. No.: B191027

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Abstract

Pashanone, a chalcone with the CAS number 42438-78-8, is a naturally occurring compound isolated from various plant species, including *Milium sinense* and *Lindera erythrocarpa*. This technical guide provides a comprehensive overview of **Pashanone**, including its chemical and physical properties, a detailed synthesis protocol, and an in-depth analysis of its reported biological activities. Experimental methodologies for assessing its cytotoxic and antifungal effects are detailed, and potential mechanisms of action involving key signaling pathways are discussed based on evidence from closely related chalcone derivatives. This document aims to serve as a foundational resource for researchers investigating **Pashanone** for potential therapeutic applications.

Chemical and Physical Properties

Pashanone, systematically named (E)-1-(2,6-dihydroxy-3,4-dimethoxyphenyl)-3-phenylprop-2-en-1-one, is a yellow crystalline solid.^{[1][2]} Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	42438-78-8	[1][3]
Molecular Formula	C ₁₇ H ₁₆ O ₅	[2][3][4]
Molecular Weight	300.31 g/mol	[2][5]
Appearance	Yellow crystalline solid	[1][2]
Melting Point	147-149 °C	[2]
Boiling Point	546.5 °C at 760 mmHg (Predicted)	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1][2]
Purity	≥98% (Commercially available)	[3]
Storage	Short term at 0°C, long term at -20°C, desiccated	[3]

Synthesis

The synthesis of **Pashanone** can be achieved via a Claisen-Schmidt condensation reaction between 2,6-dihydroxy-3,4-dimethoxyacetophenone and benzaldehyde. A solvent-free grinding technique has been shown to be an efficient method for the synthesis of structurally related chalcones.

Experimental Protocol: Synthesis of Pashanone via Grinding

This protocol is adapted from the synthesis of a structurally analogous chalcone.

Materials:

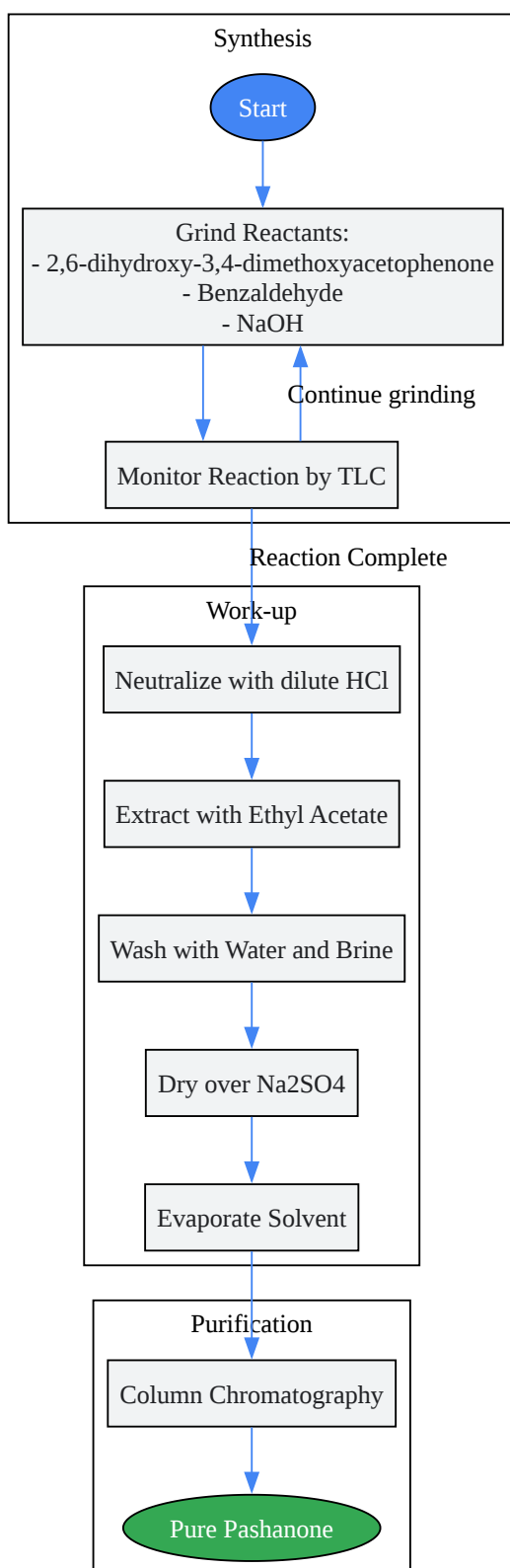
- 2,6-dihydroxy-3,4-dimethoxyacetophenone
- Benzaldehyde

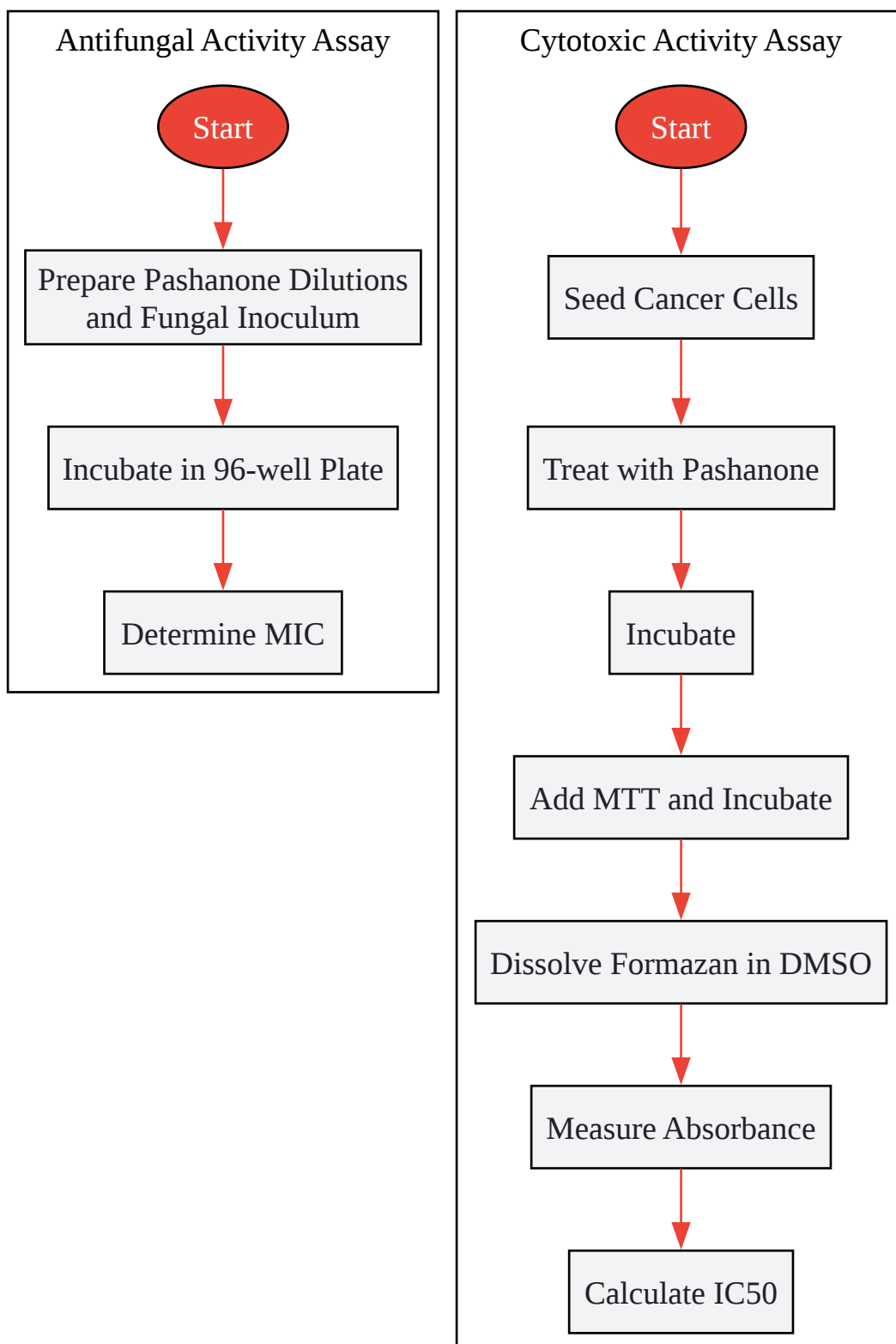
- Sodium hydroxide (NaOH), solid
- Mortar and pestle
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane, ethyl acetate)

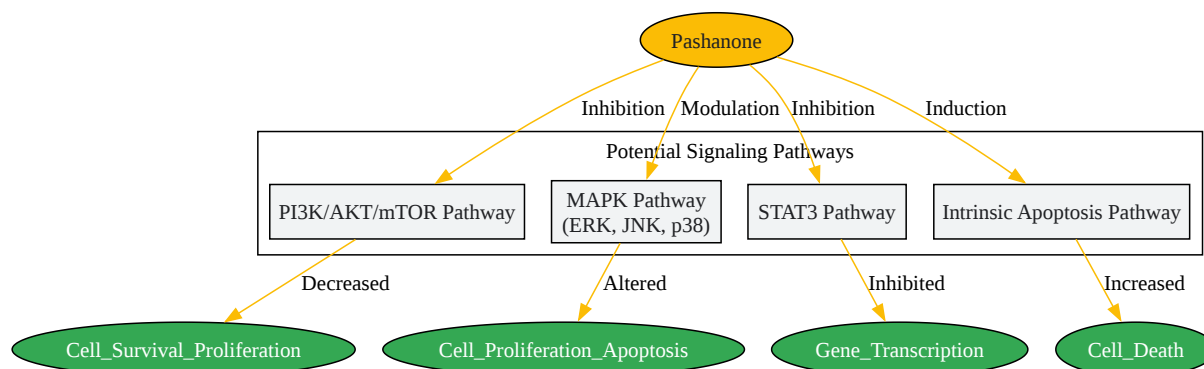
Procedure:

- In a mortar, combine equimolar amounts of 2,6-dihydroxy-3,4-dimethoxyacetophenone, benzaldehyde, and solid sodium hydroxide.
- Grind the mixture vigorously with a pestle at room temperature for approximately 15-20 minutes. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, neutralize the mixture with a dilute acid (e.g., 1M HCl).
- Extract the product with a suitable organic solvent, such as ethyl acetate.
- Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate.
- Evaporate the solvent under reduced pressure to obtain the crude product.
- Purify the crude **Pashanone** by column chromatography on silica gel using a hexane-ethyl acetate gradient to yield the pure compound.

A logical workflow for the synthesis and purification of **Pashanone**.







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